

# What is the chemical composition of RHEOBYK additives?

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## An In-Depth Technical Guide on the Core Chemical Composition of RHEOBYK® Additives

Disclaimer: The precise chemical composition of individual RHEOBYK® additives is proprietary information protected by BYK-Chemie GmbH. This guide, therefore, provides a detailed overview of the general chemical families and functional mechanisms based on publicly available technical and safety data sheets. The quantitative data and specific molecular structures are not publicly disclosed.

## Overview of RHEOBYK® Additive Chemistries

RHEOBYK® is a leading brand of organic rheology additives that encompasses a wide range of chemical compositions to control the flow behavior of various systems, from solvent-borne and aqueous coatings to PVC plastisols and industrial applications.[1][2] These additives are designed to create specific rheological profiles, including Newtonian, pseudoplastic, or thixotropic flow, to improve properties such as anti-sagging, anti-settling, and application performance.[1] The core chemistries can be broadly categorized as follows:

- **Urea-Based Additives:** Solutions of modified ureas are a cornerstone of the RHEOBYK® line for generating highly thixotropic flow behavior.[3][4][5]
- **Polyamide-Based Additives:** Certain RHEOBYK® products utilize polyamide chemistry to modify rheology, particularly in aqueous systems.[1][3]

- **Polyurethane-Based Additives:** This category includes associative thickeners, often based on hydrophobically modified ethoxylated urethane (HEUR) technology, which are effective in a variety of systems.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Acrylate Thickeners:** The RHEOBYK® family also includes acrylate-based thickeners.[\[1\]](#)
- **Aminoplast Polyethylene Glycol Solutions:** Specific products are formulated with aminoplast-modified polyethylene glycol to achieve desired rheological effects.[\[9\]](#)

These active chemical components are typically supplied as solutions in various solvents or, in some cases, as solid, non-dusting flakes.[\[5\]](#)[\[7\]](#)

## Data Presentation: Chemical Families and Applications

While exact quantitative data is unavailable, the following tables summarize the qualitative composition and primary applications of representative RHEOBYK® product families.

Table 1: Urea-Based RHEOBYK® Additives

Product Example	General Chemical Description	Primary Function	Typical Applications
RHEOBYK-410	Solution of a modified urea in N-Methylpyrrolidone (NMP)[5]	Creates strong thixotropic flow[3][5]	Medium-polarity solvent-borne and solvent-free coatings, PVC plastisols, and ambient-curing resins (epoxy, polyurethane) [2][5][10]
RHEOBYK-E 410	Solution of a modified urea in N-Ethylpyrrolidone (NEP)[3]	Similar to RHEOBYK-410, NMP-free version[3]	Systems where NMP is restricted[3]
RHEOBYK-D 420	Liquid rheology additive based on a modified urea[11]	Generates pronounced thixotropic flow to improve storage stability and sag resistance[11]	Aqueous systems[11]
RHEOBYK-7410 ET	Modified urea polymer dissolved in an amide ether solvent[4]	Provides thixotropic flow[4]	Medium-polarity solvent systems[4]

Table 2: Polyamide, Polyurethane, and Other RHEOBYK® Chemistries

Product Example	General Chemical Description	Primary Function	Typical Applications
RHEOBYK-440	Liquid rheology additive based on a polyamide[1]	Improves anti-sagging, anti-settling, and effect pigment orientation[1]	Aqueous coating systems[1]
RHEOBYK-H 3300 VF	Solution of a polyurethane[6]	Rheology Additive[6]	Not specified in available documents
RHEOBYK-L 100	Solution of an aminoplast polyethylene glycol[9]	Generates Newtonian flow behavior; improves brushability and reduces spattering[9]	Emulsion paints and coatings (acrylate, styrene acrylate, PVA), PU/alkyd emulsions, epoxy dispersions[9]
RHEOBYK-7600 Series	Solid associative thickeners based on HEUR technology (hydrophobically modified ethoxylated urethane)[7]	Covers entire shear range (low, mid, high) depending on the product[7]	Water-based systems, including low-VOC and VOC-free formulations[7][8]

## Mechanism of Action: Network Formation

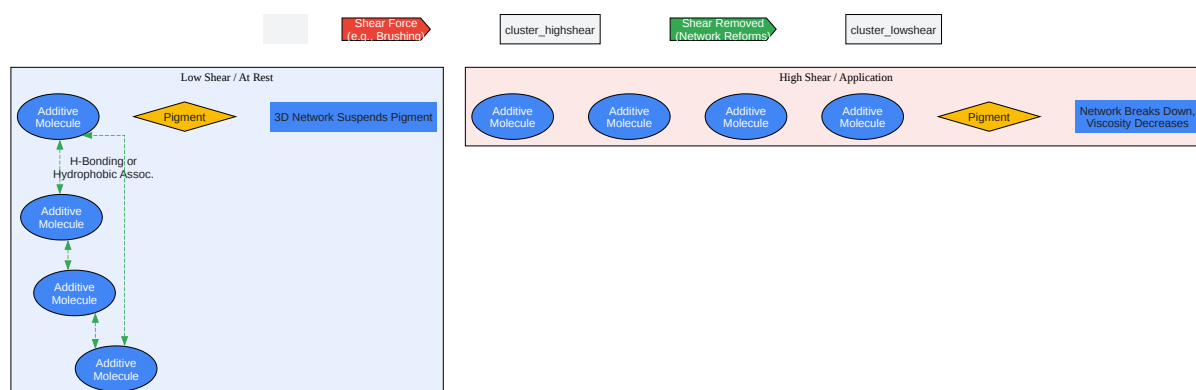
The rheological effect of most RHEOBYK® additives stems from the formation of a reversible, three-dimensional network within the liquid system.[5][12] This network increases viscosity at low shear rates, which prevents pigment settling during storage and sagging on vertical surfaces. When high shear forces are applied (e.g., during spraying or brushing), the network breaks down, viscosity drops, and the system flows easily. After the shear is removed, the network reforms over time, a phenomenon known as thixotropy.[3]

The specific interactions driving network formation depend on the additive's chemistry:

- **Modified Ureas & Polyamides:** These molecules form strong, directional hydrogen bonds between polymer chains, creating a robust network structure.[3]

- **HEUR Associative Thickeners:** These polymers possess hydrophobic end-groups that associate with each other and with hydrophobic components of the coating binder, forming micelle-like junctions that connect the polymer chains into a network.[3][7]

Below is a conceptual diagram illustrating the general mechanism of action for these additives.



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Caption: Mechanism of thixotropic rheology modifiers.

# Experimental Protocols: Characterizing Rheological Performance

Specific experimental protocols used by BYK are proprietary. However, a standard workflow for evaluating the performance of a rheology modifier like a RHEOBYK® additive in a coating formulation would typically involve the following steps.

## 1. Incorporation:

- **Objective:** To ensure the additive is properly dispersed in the formulation.
- **Methodology:** The rheology additive is added to the millbase or letdown stage under controlled stirring speeds (e.g., 500-2000 rpm) for a specified duration. Some additives may be suitable for post-addition to adjust the final viscosity.<sup>[5]</sup> The temperature is monitored, although many RHEOBYK® additives do not require specific temperature control.<sup>[5][9]</sup>

## 2. Viscosity Measurement:

- **Objective:** To quantify the effect of the additive on the formulation's viscosity across different shear rates.
- **Methodology:** A rotational viscometer (e.g., Brookfield or cone-and-plate rheometer) is used.
  - **Low-Shear Viscosity:** Measured at low rotational speeds (e.g., 0.5-10 rpm) to assess storage stability and anti-settling properties.
  - **High-Shear Viscosity:** Measured at high rotational speeds (e.g., >5000 rpm) to simulate application conditions like brushing or spraying.
  - **Thixotropic Index (TI):** Calculated as the ratio of low-shear viscosity to high-shear viscosity. A higher TI indicates stronger shear-thinning and thixotropic behavior.

## 3. Sag Resistance Test:

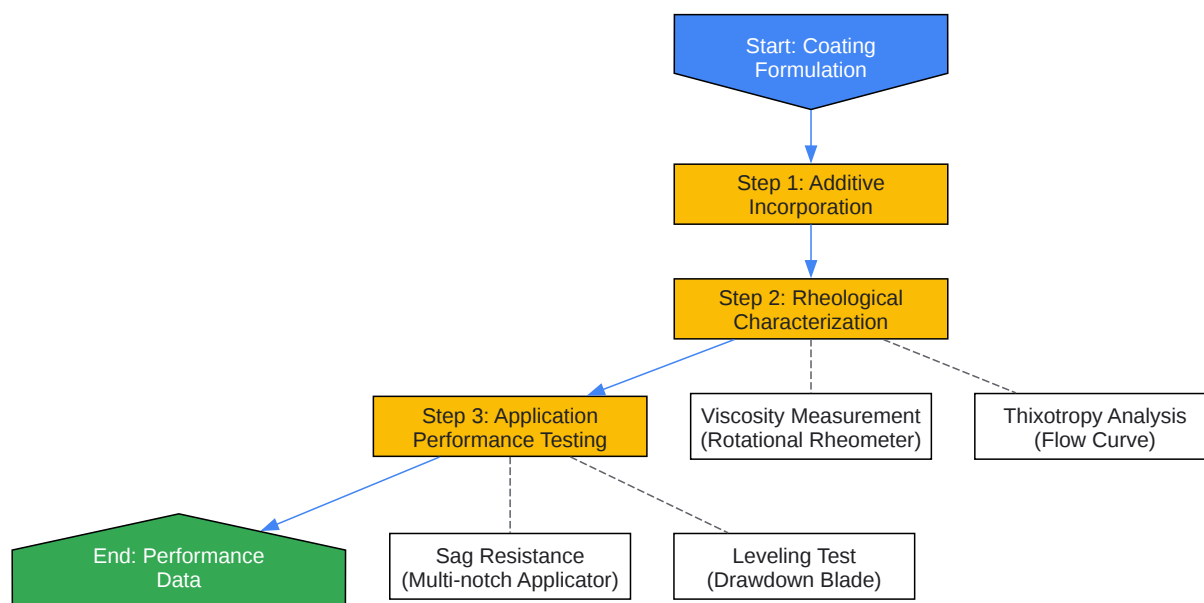
- **Objective:** To evaluate the additive's ability to prevent the coating from sagging on a vertical surface.

- **Methodology:** The coating is applied to a test chart using a multi-notch applicator that creates stripes of varying thicknesses. The chart is immediately placed in a vertical position. The thickest stripe that does not sag or drip below a specified line indicates the sag resistance rating.

#### 4. Leveling Test:

- **Objective:** To assess the coating's ability to flow out and obliterate brush marks or application defects.
- **Methodology:** The coating is drawn down on a sealed chart using a special leveling test blade. The quality of the film is visually assessed and rated against standards based on the distinctness of the drawn lines.

The following diagram outlines this general experimental workflow.



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Caption: General workflow for testing rheology additives.

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